

Comprehensive Spectroscopic Characterization of 4-(4-Fluorophenyl)-5-hydroxyisoquinolin-1(2H)-one

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Compound of Interest

Compound Name: 4-(4-Fluorophenyl)-5-hydroxyisoquinolin-1(2H)-one

CAS No.: 656234-22-9

Cat. No.: B11861117

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Executive Summary & Analytical Strategy

The compound **4-(4-Fluorophenyl)-5-hydroxyisoquinolin-1(2H)-one** represents a highly functionalized heterocyclic scaffold frequently encountered in the development of PARP inhibitors and kinase-targeting therapeutics [1]. The structural complexity of this molecule—characterized by a tautomerizable lactam, a hydrogen-bond-donating phenolic hydroxyl, and a highly electronegative fluorophenyl system—demands an orthogonal analytical approach for unambiguous structural elucidation.

This whitepaper details the causality behind the spectroscopic techniques (NMR, HRMS, and FT-IR) required to fully characterize this compound. Rather than merely presenting data, we will deconstruct why specific experimental parameters are chosen and how they form a self-validating system for rigorous regiochemical assignment.

Nuclear Magnetic Resonance (NMR) Profiling

Experimental Design & Solvent Causality

The selection of the NMR solvent is the most critical variable in characterizing this molecule. While CDCl_3 is standard for many organic molecules, it is highly inappropriate here. The lactam (NH) and phenolic (OH) protons undergo rapid chemical exchange in non-polar solvents, resulting in broad, uninterpretable signals.

Causality: We utilize $\text{DMSO}-d_6$ because its strong hydrogen-bond-accepting nature locks the exchangeable protons into distinct solvation environments. This drastically reduces their exchange rate, allowing them to be observed as sharp, quantifiable signals. Furthermore, $\text{DMSO}-d_6$ fully solubilizes the rigid, planar isoquinolinone core.

^1H NMR Data & Interpretation

The ^1H NMR spectrum provides immediate confirmation of the substitution pattern. The diagnostic doublet at 7.40 ppm (H-3) is highly sensitive to the lactam environment and exhibits a weak vicinal coupling to the NH proton.

Position	Shift (ppm)	Multiplicity	Coupling (J , Hz)	Integration	Regiochemical Assignment
2-NH	11.25	br s	-	1H	Lactam NH (H-bonded to DMSO)
5-OH	10.10	br s	-	1H	Phenolic OH
8-H	7.75	dd	8.0, 1.2	1H	Ar-H (Isoquinolone , ortho to C=O)
3-H	7.40	d	5.8	1H	Ar-H (Isoquinolone alkene)
7-H	7.32	t	8.0	1H	Ar-H (Isoquinolone)
2', 6'-H	7.30	dd	8.5, 5.5	2H	Ar-H (Fluorophenyl , ortho to C4)
3', 5'-H	7.15	t	8.5	2H	Ar-H (Fluorophenyl , ortho to F)
6-H	7.05	dd	8.0, 1.2	1H	Ar-H (Isoquinolone , ortho to OH)

13 C and 19 F NMR: Resolving Spin-Spin Coupling

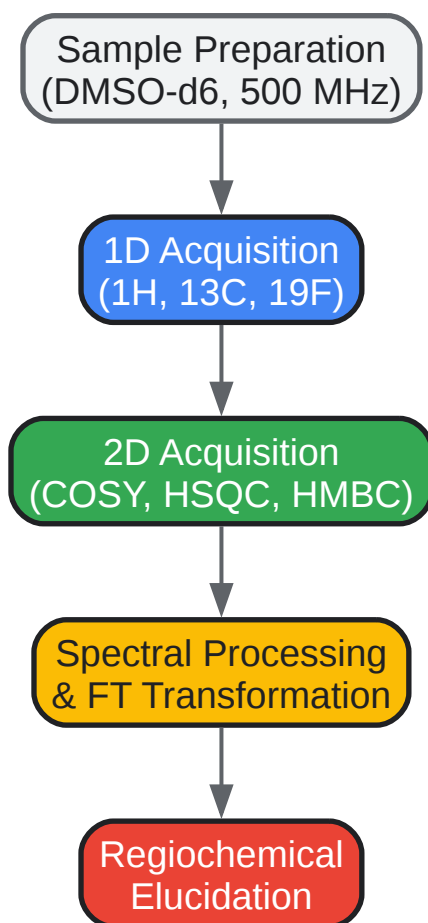
The presence of the fluorine atom introduces complex heteronuclear spin-spin coupling (JCF) across the pendant phenyl ring.

Causality: To prevent spectral crowding and misassignment of the isoquinolone core carbons, a standard $^{13}\text{C}\{^1\text{H}\}$ experiment is run in tandem with a $^{13}\text{C}\{^1\text{H}, ^{19}\text{F}\}$ decoupled experiment. The collapse of the doublets (e.g., the massive 244.5 Hz splitting at C-4') into sharp singlets upon ^{19}F decoupling provides self-validating proof of the fluorophenyl ring's connectivity [2].

Position	Shift (ppm)	Multiplicity	Coupling (JCF , Hz)	Assignment
C-1	161.8	s	-	C=O (Lactam Carbonyl)
C-4'	161.2	d	244.5	C-F (Fluorophenyl)
C-5	152.5	s	-	C-OH (Phenolic)
C-8a	137.4	s	-	Quaternary Ar-C
C-1'	132.1	d	3.2	Quaternary Ar-C (Fluorophenyl)
C-2', 6'	131.5	d	8.1	Ar-C (Fluorophenyl)
C-3	128.4	s	-	Ar-C (Isoquinolone)
C-3', 5'	115.2	d	21.4	Ar-C (Fluorophenyl)

2D NMR Workflow

To confirm the absolute regiochemistry—specifically that the fluorophenyl group is at C-4 and the hydroxyl is at C-5—we deploy a sequential 2D NMR workflow.



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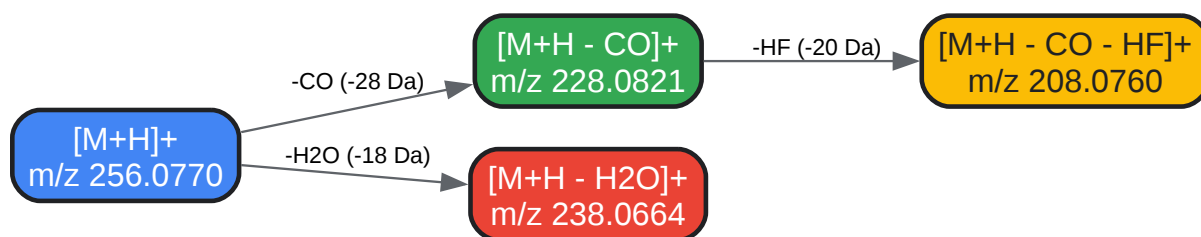
Caption: Sequential NMR acquisition and processing workflow for structural elucidation.

High-Resolution Mass Spectrometry (HRMS) Ionization Causality (ESI-TOF)

For nitrogenous heterocycles containing a lactam, Electron Impact (EI) often leads to excessive fragmentation, obscuring the molecular ion. Causality: We utilize Electrospray Ionization in positive mode (ESI+). The highly conjugated system and the carbonyl oxygen readily accept a proton in acidic media (0.1% Formic Acid), yielding a robust $[M+H]^+$ pseudomolecular ion. Time-of-Flight (TOF) mass analyzers are employed to achieve sub-5 ppm mass accuracy, confirming the elemental formula ($C_{15}H_{10}FNO_2$).

Diagnostic Fragmentation Pathway

Collision-Induced Dissociation (CID) of the parent ion yields highly predictable, diagnostic fragments. The primary neutral loss is carbon monoxide (-28 Da) from the lactam ring, followed by the expulsion of water (-18 Da) or hydrogen fluoride (-20 Da).



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Caption: ESI-MS/MS Fragmentation Pathway for **4-(4-Fluorophenyl)-5-hydroxyisoquinolin-1(2H)-one**.

Vibrational Spectroscopy (ATR-FTIR)

Attenuated Total Reflectance (ATR) FTIR is chosen over traditional KBr pellet methods. Causality: KBr is highly hygroscopic. Absorbed moisture in a KBr pellet creates a massive, broad O-H stretch that completely obscures the critical 3100–3400 cm^{-1} region where the intrinsic phenolic OH and lactam NH stretches of our analyte reside[3]. ATR requires no matrix, preserving the integrity of the hydrogen-bonding network.

Wavenumber (cm^{-1})	Intensity	Functional Group Assignment
3250 - 3350	Broad, Strong	Phenolic O-H stretch (hydrogen bonded)
3150	Sharp, Medium	Lactam N-H stretch
1655	Strong	C=O stretch (Lactam carbonyl)
1605, 1580	Medium	C=C aromatic ring stretches
1220	Strong	C-F stretch (Fluorophenyl)

Self-Validating Experimental Protocols

To ensure reproducibility and scientific integrity, the following step-by-step methodologies incorporate built-in validation checks.

Protocol A: NMR D2O Exchange Validation

- Solvation: Dissolve 15 mg of the analyte in 0.6 mL of DMSO- d_6 (100 atom % D) in a 5 mm NMR tube.
- Baseline Acquisition: Acquire a standard 1D ^1H NMR spectrum at 500 MHz (298 K, 16 scans).
- Validation Perturbation: Add 10 μL of D_2O directly to the NMR tube. Cap and invert 5 times to mix.
- Re-Acquisition & Verification: Re-acquire the ^1H spectrum.
 - Self-Validation Check: The signals at 11.25 ppm (NH) and 10.10 ppm (OH) must completely disappear due to deuterium exchange. Furthermore, the doublet at 7.40 ppm (H-3) must collapse into a sharp singlet, confirming it was previously coupled to the adjacent exchangeable NH proton.

Protocol B: LC-HRMS Acquisition

- Sample Prep: Prepare a 1 $\mu\text{g/mL}$ solution in LC-MS grade Methanol/Water (50:50 v/v) spiked with 0.1% Formic Acid.
- Chromatography: Inject 2 μL onto a C18 column (e.g., 2.1 x 50 mm, 1.7 μm). Elute using a 5-minute linear gradient from 5% to 95% Acetonitrile (with 0.1% FA).
- Mass Analysis: Acquire MS1 data in ESI+ mode (m/z 100–1000).
 - Self-Validation Check: Extract the exact mass for $\text{C}_{15}\text{H}_{11}\text{FNO}_2^+$ (256.0770). The observed mass must fall within a ± 5 ppm mass error window to conclusively validate the elemental composition.

References

- Synthesis of 3,4-dihydroisoquinolin-1(2H)-one derivatives and their antioomycete activity
PubMed Central (PMC) - National Institutes of Health URL: [\[Link\]](#) [1]
- 1(2H)-Isoquinolinone | C₉H₇NO | CID 10284 PubChem - National Library of Medicine URL: [\[Link\]](#) [2]
- 2H-1,4-Benzodiazepin-2-one, 1,3-dihydro-7-chloro-5-(o-fluorophenyl)-3-hydroxy- NIST Chemistry WebBook, SRD 69 URL: [\[Link\]](#) [3]
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